Technical Guide: In Vitro Characterization of (R)-(-)-2-Nonyl Isothiocyanate

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Compound of Interest	
Compound Name:	*(R)-(-)-2-Nonyl isothiocyanate*
CAS No.:	*737000-85-0*
Cat. No.:	*B1424462*

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Compound Class: Chiral Long-Chain Aliphatic Isothiocyanates CAS: 737000-85-0 Primary Application: Chemoprotective Signaling Probes, Antimicrobial Assays, and TRP Channel Modulation.

Part 1: Executive Summary & Chemical Profile

(R)-(-)-2-Nonyl isothiocyanate is a lipophilic, chiral electrophile belonging to the class of aliphatic isothiocyanates (ITCs). While short-chain ITCs like sulforaphane (C4) and allyl-ITC (C3) are extensively characterized, long-chain variants (C9+) like 2-nonyl ITC offer unique pharmacological profiles due to enhanced membrane permeability and distinct steric interactions driven by the chiral center at the C2 position.

This guide outlines the in vitro methodologies required to evaluate this compound's efficacy as an Nrf2 inducer, antimicrobial agent, and TRP channel modulator.

Chemical Identity

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Property	Specification
IUPAC Name	(2R)-2-isothiocyanatononane
Molecular Formula	$C_{10}H_{19}NS$
Molecular Weight	185.33 g/mol
Chirality	(R)-enantiomer (Stereoselective)
Physical State	Colorless to pale yellow liquid
Predicted LogP	~4.5 (Highly Lipophilic)
Solubility	Insoluble in water; Soluble in DMSO, Ethanol, Chloroform

Part 2: Mechanism of Action (MoA)

The biological activity of (R)-(-)-2-Nonyl ITC is governed by two primary factors: Electrophilicity (the -N=C=S group) and Lipophilicity/Chirality (the nonyl chain).

The Keap1-Nrf2 Pathway (Chemoprevention)

Like other ITCs, (R)-(-)-2-Nonyl ITC acts as a Michael acceptor. It reacts with sulfhydryl (-SH) groups on specific cysteine residues (e.g., Cys151, Cys273, Cys288) of the sensor protein Keap1.

- Mechanism: Modification of Keap1 prevents the ubiquitination of Nrf2.
- Result: Nrf2 accumulates, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE), transcribing cytoprotective genes (HO-1, NQO1).
- Specific Advantage: The C9 lipophilic tail facilitates rapid passive diffusion across the plasma membrane, potentially lowering the effective concentration (EC50) compared to hydrophilic analogs.

TRP Channel Modulation (Sensory/Analgesic)

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ITCs are potent agonists of Transient Receptor Potential (TRP) channels, specifically TRPA1 (the "wasabi receptor") and TRPV1.

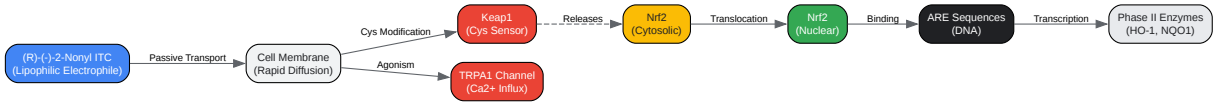
- Chiral Specificity: The (R)-configuration at C2 may exhibit differential binding affinity to the transmembrane pockets of TRPA1 compared to the (S)-isomer or racemic mixtures, offering a tool for mapping stereoselective binding sites.

Antimicrobial Membrane Disruption

Long-chain ITCs (C8–C10) exhibit superior antimicrobial activity against Gram-positive bacteria and fungi compared to short chains.

- MoA: The hydrophobic nonyl chain inserts into the microbial lipid bilayer, causing depolarization and leakage, while the ITC group inactivates essential metabolic enzymes via thiol conjugation.

Visualization: Signaling Pathways



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Caption: Dual-action pathway of (R)-(-)-2-Nonyl ITC activating Nrf2-mediated cytoprotection and TRPA1 sensory signaling.

Part 3: Experimental Protocols

To validate the activity of (R)-(-)-2-Nonyl ITC, the following standardized protocols must be employed. Note: Due to high lipophilicity, proper solubilization controls are critical.

Protocol A: Preparation & Stability

Objective: Ensure bioavailability in aqueous media without precipitation.

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- Stock Solution: Dissolve neat compound in 100% DMSO to a concentration of 50–100 mM. Store at -20°C.
- Working Solution: Dilute stock into serum-free media just prior to use.
  - Critical Limit: Final DMSO concentration must be < 0.1% (v/v) to avoid solvent toxicity.
  - Stability Check: Measure absorbance at 240–260 nm (characteristic ITC peak) over 24h in media to monitor hydrolytic stability.

Protocol B: Quantitative Nrf2 Activation (Luciferase Reporter)

Objective: Determine the CD value (Concentration required to double enzyme activity). System: ARE-Luciferase Reporter Cell Line (e.g., HepG2-ARE-C8).

- Seeding: Plate cells at 1 x 10^4 cells/well in 96-well plates. Incubate 24h.
- Treatment: Treat with serial dilutions of (R)-(-)-2-Nonyl ITC (0.5 µM to 50 µM).
  - Positive Control: Sulforaphane (5 µM).
  - Negative Control:[1] 0.1% DMSO vehicle.
- Incubation: 16–24 hours at 37°C.
- Lysis & Detection: Lyse cells and add luciferin substrate. Measure luminescence.
- Normalization: Perform MTT assay in parallel to normalize luminescence to cell viability.

Protocol C: Cyclocondensation Assay (Thiol Reactivity)

Objective: Verify electrophilic potential (chemical competence).

- Reagent: Prepare 1,2-benzenedithiol (BDT) in methanol.
- Reaction: Mix (R)-(-)-2-Nonyl ITC with excess BDT in phosphate buffer (pH 8.5).
- Incubation: 1 hour at 65°C.

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- Measurement: The reaction yields 1,3-benzodithiole-2-thione. Measure absorbance at 365 nm.
- Calculation: Compare reaction rate vs. non-chiral n-nonyl ITC to assess steric hindrance.

Protocol D: Antimicrobial MIC Determination

Objective: Assess lipophilic membrane disruption. Strains:S. aureus (Gram+), E. coli (Gram-), C. albicans (Fungal).

- Inoculum: Prepare 5 x 10^5 CFU/mL in Mueller-Hinton Broth.
- Dosing: Add compound (range: 1–256 µg/mL) in 96-well plates.
- Incubation: 18–24h at 37°C.
- Readout: Visual turbidity or OD600 measurement.
- Differentiation: If MIC is low (<10 µg/mL), perform time-kill kinetics to distinguish bacteriostatic vs. bactericidal mechanisms.

Part 4: Data Interpretation & Reference Values

When analyzing results, compare (R)-(-)-2-Nonyl ITC against established benchmarks.

Comparative Activity Table (Projected)

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Assay	Parameter	(R)-(-)-2-Nonyl ITC (Projected)	Sulforaphane (Benchmark)	Interpretation
Nrf2 Induction	CD Value	2–5 µM	0.2–0.5 µM	Lower potency likely due to steric bulk, but higher lipophilicity may aid uptake.
Cytotoxicity	IC50 (HepG2)	15–30 µM	>40 µM	Long chains are generally more cytotoxic due to membrane disruption.
Thiol Reactivity	Rate Constant	Moderate	High	Steric hindrance at C2 may slow conjugation speed.
Antimicrobial	MIC (S. aureus)	5–20 µg/mL	>100 µg/mL	Superior. High lipophilicity favors bacterial membrane interaction.

Workflow Visualization

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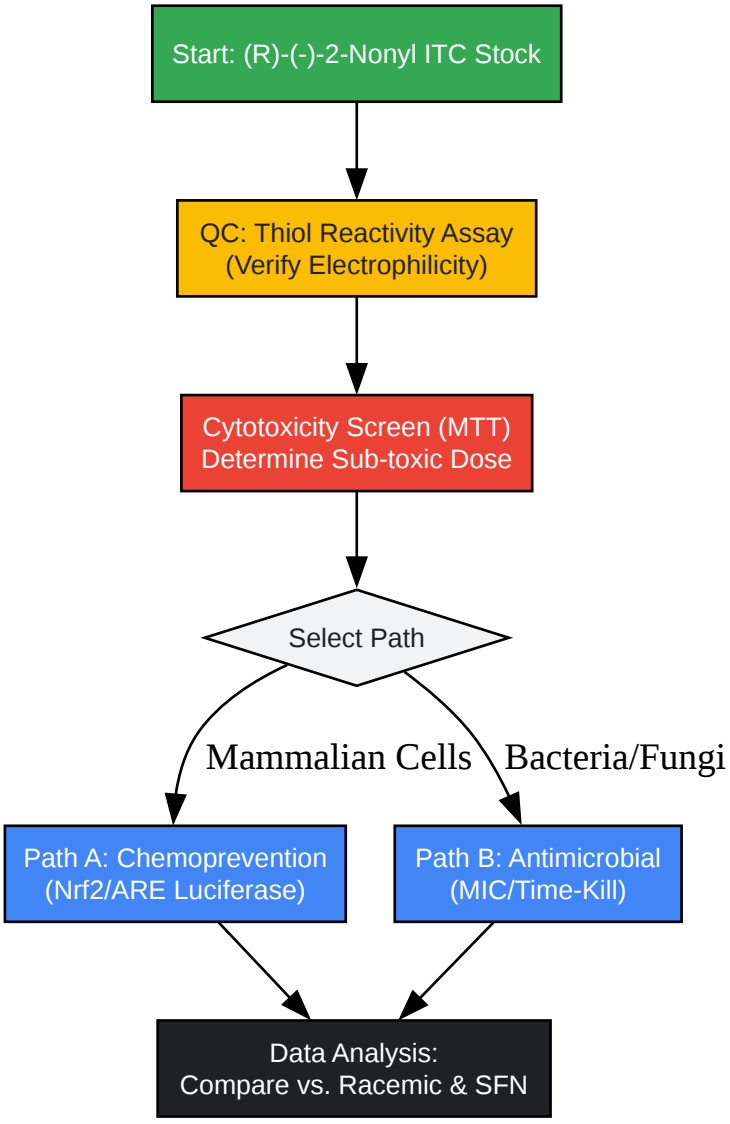

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Caption: Recommended decision tree for evaluating the biological profile of (R)-(-)-2-Nonyl ITC.

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